Application Note: High-Resolution NMR Characterization of 12-Ethoxy-12-oxododecanoic Acid

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Compound of Interest

Compound Name:	*12-Ethoxy-12-oxododecanoic acid*
CAS No.:	*66003-63-2*
Cat. No.:	*B1139931*

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Abstract

This application note details the protocol for the structural characterization of **12-Ethoxy-12-oxododecanoic acid** (CAS: 66003-63-2), a critical intermediate in the synthesis of polyamides, macrocyclic musks, and long-chain drug conjugates. Unlike symmetric dodecanedioic acid or diethyl dodecanedioate, this mono-ester presents a unique spectroscopic challenge: distinguishing the subtle electronic environments of the

-methylene protons adjacent to the carboxylic acid versus those adjacent to the ester. This guide provides a robust method using 1H and 13C NMR to validate structure and quantify purity.

Introduction & Chemical Context

12-Ethoxy-12-oxododecanoic acid (

) is an unsymmetrical derivative of dodecanedioic acid. Its utility lies in its bifunctionality—possessing one protected terminus (ethyl ester) and one reactive terminus (carboxylic acid).

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Key Analytical Challenges:

- Symmetry Breaking: Distinguishing the methylene groups at positions C2 (acid side) and C11 (ester side).
- Purity Verification: Statistical synthesis from the di-acid often yields a mixture of starting material (di-acid), product (mono-ester), and byproduct (di-ester). Quantitative NMR (qNMR) is the most efficient method to resolve this mixture without chromatography.

Experimental Protocol

Sample Preparation

To ensure high-resolution spectra capable of resolving the

-methylene triplets, proper sample concentration and solvent selection are critical.

- Solvent A (Standard): Chloroform-d (

  , 99.8% D) with 0.03% TMS (

).
  - Why: Excellent solubility for the aliphatic chain; provides sharp resolution for the ethyl group.
- Solvent B (Alternative): Dimethyl sulfoxide-

  (

).
  - Why: Required if the carboxylic acid proton (-COOH) must be explicitly observed (appears ~12.0 ppm) or if dimerization in

    causes line broadening.

Preparation Steps:

- Weigh 10–15 mg of the sample into a clean vial.

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- Add 0.6 mL of Solvent A (

).
- Vortex until fully dissolved (solution must be clear).
- Transfer to a high-quality 5mm NMR tube.
- Optional: For qNMR, add an internal standard (e.g., Dimethyl sulfoxide or Maleic acid) weighed to 0.01 mg precision.

Instrument Parameters

- Frequency: 400 MHz or higher recommended (to resolve the 2.28/2.34 ppm overlap).
- Temperature: 298 K (25°C).
- Pulse Sequence: Standard 1H (zg30) and 13C {1H} decoupled.
- Relaxation Delay (D1): Set to

  seconds (crucial for accurate integration of the carbonyls and carboxyls).

Results & Discussion

1H NMR Assignment (400 MHz, CDCl3)

The spectrum is dominated by the aliphatic chain, but the termini provide the diagnostic signals.

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Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Notes
-COOH	Carboxylic Acid	> 10.0	Broad Singlet	1H	-	Often invisible in due to exchange; distinct in .
Ester		4.12	Quartet	2H	7.1	Diagnostic for ester formation.
-Acid		2.35	Triplet	2H	7.5	Slightly downfield of the ester -proton.
-Ester		2.29	Triplet	2H	7.5	Critical Region: May overlap with 2.35 ppm at low field.
-Chain		1.63	Multiplet	4H	-	Overlapping signals from both ends.
Bulk		1.28 - 1.35	Broad Multiplet	12H	-	The "aliphatic envelope."

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Ester	1.25	Triplet	3H	7.1	Overlaps slightly with bulk methylene but distinct.

Expert Insight - The "Alpha" Region: At 300 MHz, the signals at 2.35 ppm and 2.29 ppm often merge into a pseudo-quartet or complex multiplet. At 400 MHz+, they resolve into two clear triplets. The integration ratio between the 4.12 ppm quartet (2H) and the combined 2.28-2.35 ppm region (4H) is the primary check for mono-ester purity.

13C NMR Assignment (100 MHz, CDCl3)

Differentiation of the carbonyl carbons is the definitive structural proof.

Carbon Type	Shift (, ppm)	Assignment
Acid C=O	180.1	Carboxylic Acid Carbonyl
Ester C=O	174.0	Ester Carbonyl
Ester	60.2	Ethyl methylene
-Acid	34.2	Methylene adjacent to acid
-Ester	34.4	Methylene adjacent to ester
Bulk	29.0 - 29.5	Central chain carbons (multiple peaks)
-Carbons	24.8 - 25.0	-methylenes
Ester	14.3	Ethyl methyl

Workflow: Purity & Identity Assessment

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The following decision tree illustrates the logic for interpreting the NMR data to distinguish the mono-ester from its potential contaminants (Di-acid and Di-ester).

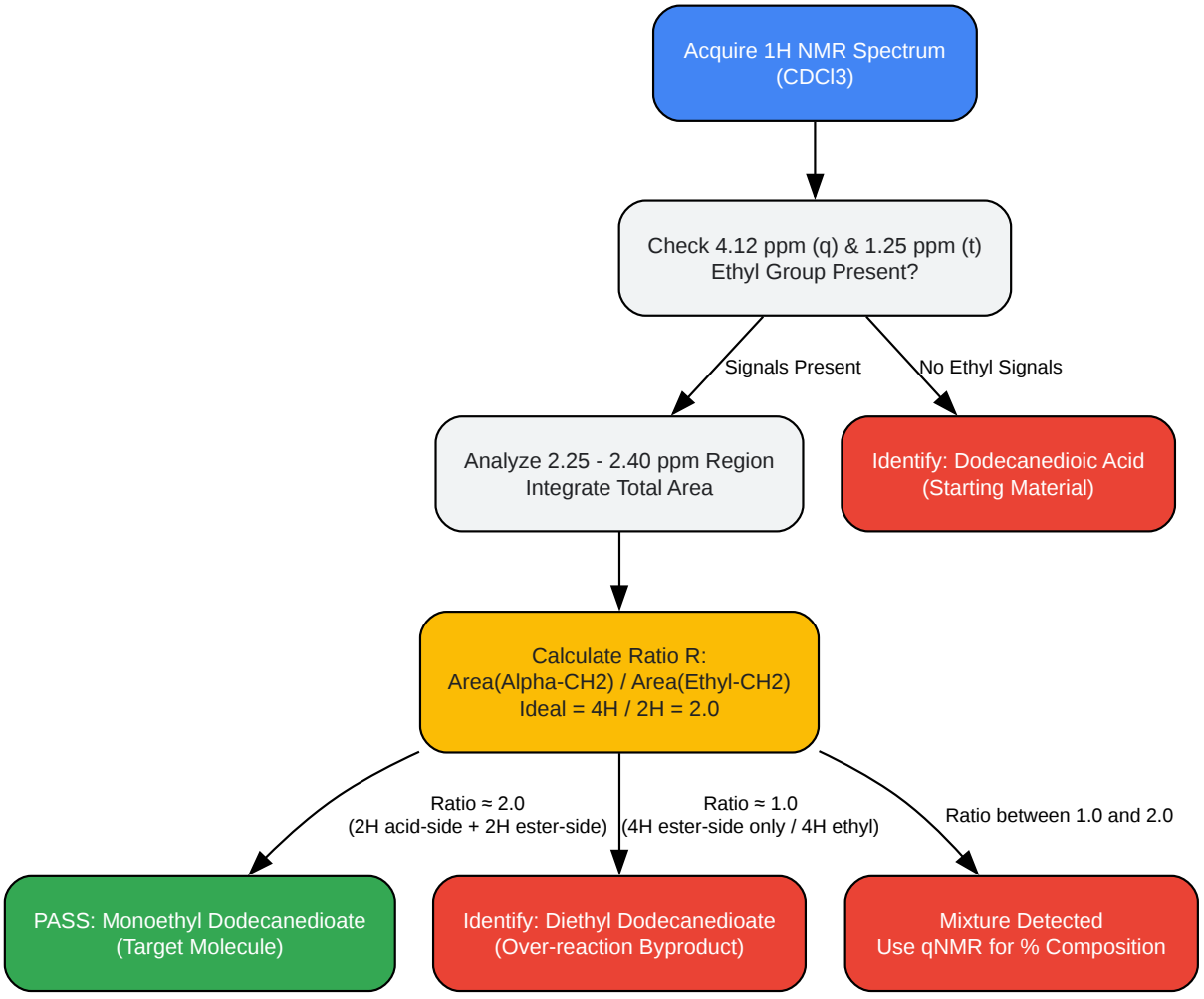

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Figure 1: Logical workflow for assessing the purity of **12-Ethoxy-12-oxododecanoic acid** based on 1H NMR integration ratios.

Troubleshooting & Common Artifacts

The "Missing" Proton

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Issue: Users often panic when the carboxylic acid proton (10-12 ppm) is not visible in

. Cause: Chemical exchange with trace water in the solvent or extreme line broadening due to hydrogen-bonded dimerization. Solution: This is normal. If visualization is mandatory for regulatory filing, switch solvent to

.

Water Peak Interference

Issue: A sharp singlet appears around 1.56 ppm in

. Impact: This overlaps with the

-methylene multiplet (1.63 ppm). Mitigation: Dry the sample under high vacuum for 2 hours prior to dissolution. Use high-quality ampouled solvents.

Concentration Effects

Issue: The triplet at 2.35 ppm shifts slightly. Cause: The carboxylic acid end is sensitive to concentration (dimerization equilibrium). Protocol: Maintain a consistent concentration (approx 20mg/mL) for reproducible chemical shifts.

References

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